

"Impact of solvent choice on Disodium 5'-inosinate solubility and stability"

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Compound of Interest

Compound Name: Disodium 5'-inosinate

Cat. No.: B8276402

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Technical Support Center: Disodium 5'-Inosinate (IMP)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of solvent choice on the solubility and stability of Disodium 5'-inosinate (IMP).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Disodium 5'-inosinate in common laboratory solvents?

A1: Disodium 5'-inosinate is highly soluble in water but shows limited solubility in organic solvents.^[1] Its solubility in water is temperature-dependent.^[2] It is considered sparingly soluble in ethanol and practically insoluble in ether.^{[2][3][4]}

Solubility Data Summary

Solvent	Temperature	Reported Solubility	Citations
Water	20°C	~13 g / 100 mL	[2][5]
Water	25°C	~7.8 g / 100 mL (78 mg/mL)	[2][6]
Water	Not Specified	Up to 250 mg/mL (may require sonication)	[2][7]
Ethanol	Not Specified	Sparingly Soluble	[2][3][4]
Ether	Not Specified	Practically Insoluble	[2][3][4]
DMSO	Not Specified	Insoluble or Slightly Soluble	[6][7]

Q2: What factors influence the solubility of Disodium 5'-inosinate in aqueous solutions?

A2: Several factors can significantly impact the solubility of Disodium 5'-inosinate:

- Temperature: Solubility in water increases with temperature.[2] Gently warming the solution to 30-40°C can aid dissolution.[2]
- pH: The optimal pH range for solubility is between 7.0 and 8.5.[2][3][8] Deviations outside this range can cause a significant decrease in solubility.[2]
- Purity and Hydration State: Disodium 5'-inosinate typically exists as a hydrate, containing approximately 7.5 molecules of water.[2][4] Variations in purity or the hydration state between different batches can affect how well it dissolves.[2]
- Common Ion Effect: The presence of other salts containing sodium ions in the solution can reduce the solubility of Disodium 5'-inosinate.[2]

Q3: How stable is Disodium 5'-inosinate in solution?

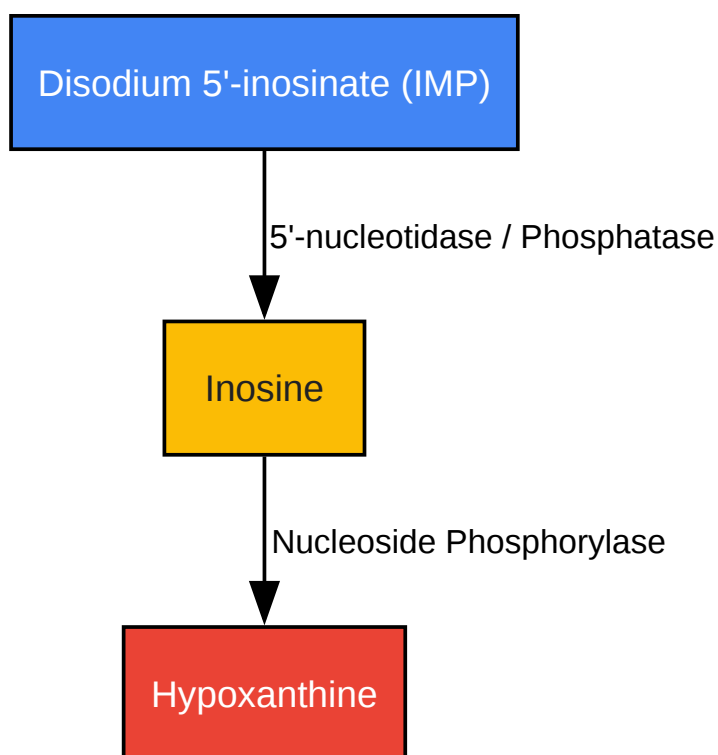
A3: Disodium 5'-inosinate is generally stable under typical food processing conditions, such as heating at 100°C for one hour in a neutral pH range (4-7).[8] However, it is susceptible to

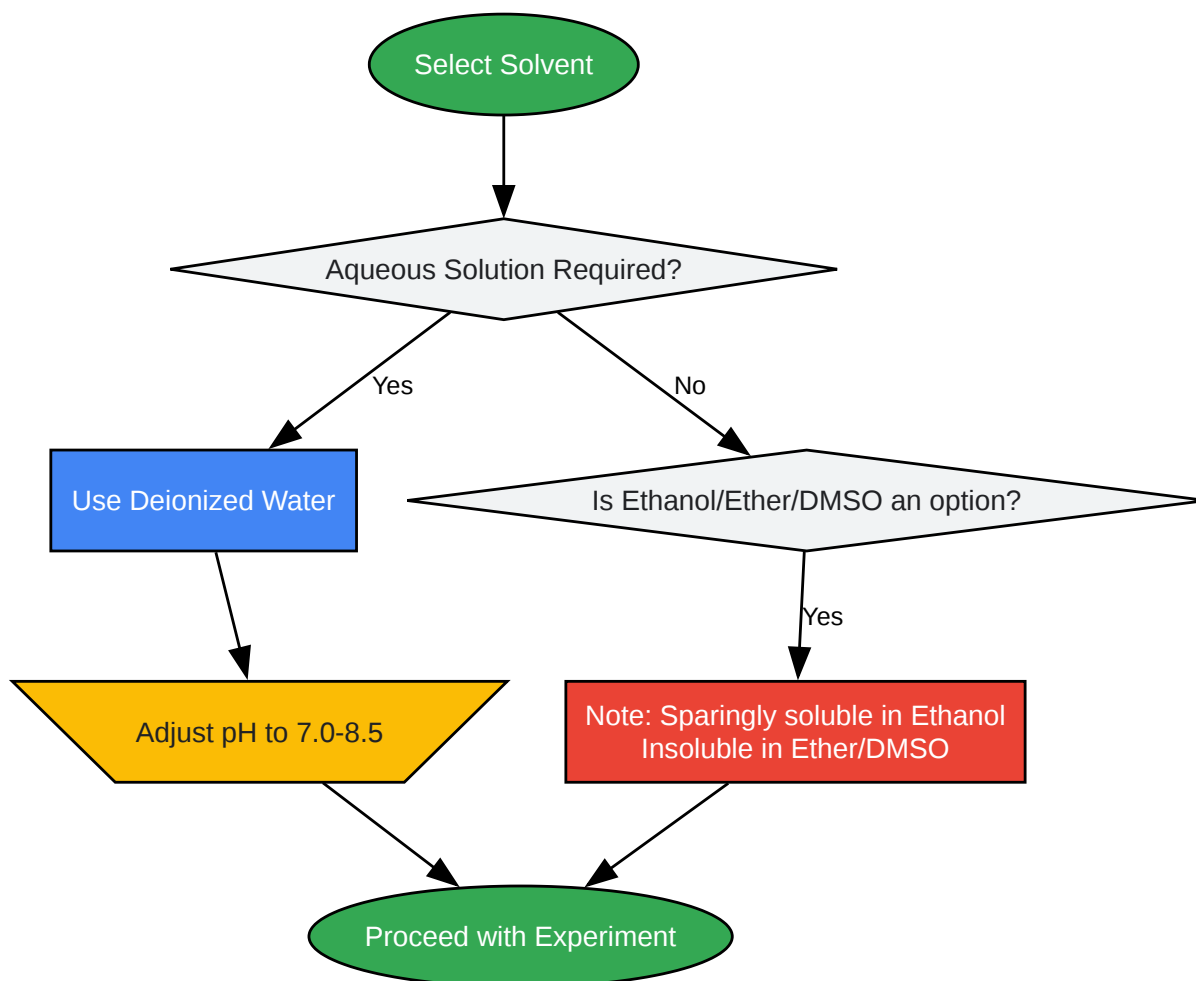
degradation under certain conditions:

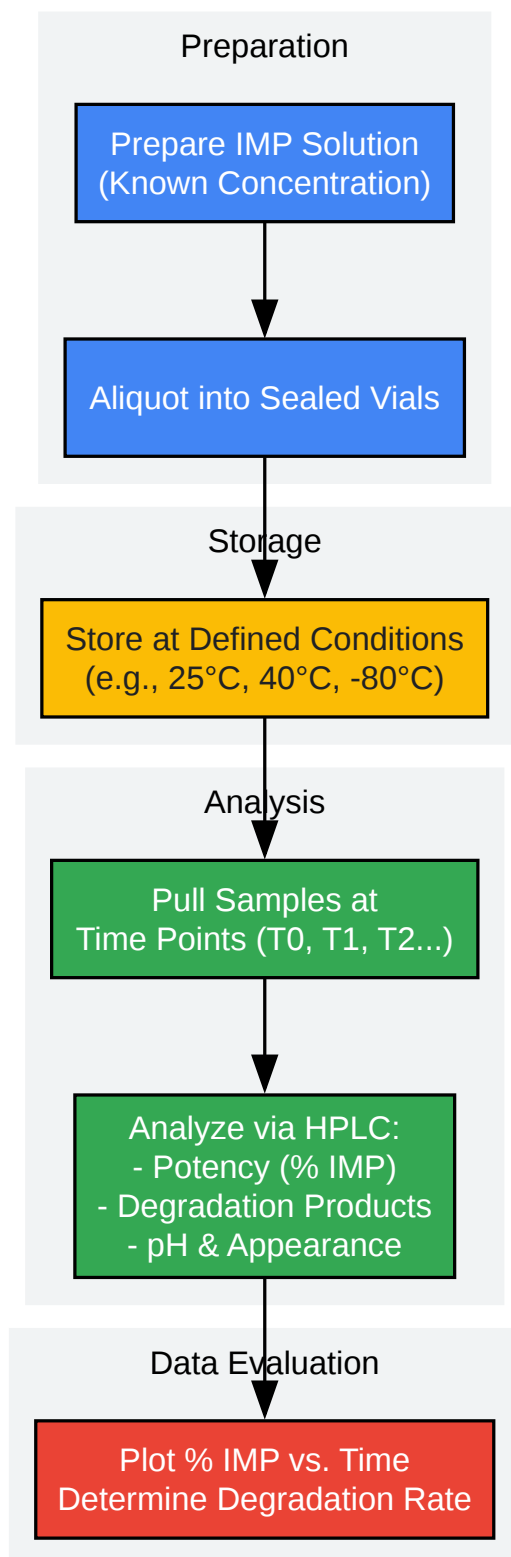
- **Acidic Conditions:** It can easily decompose when heated in an acidic solution, leading to a loss of its characteristic flavor-enhancing properties.[\[9\]](#)
- **Enzymatic Degradation:** Phosphatases can break down the molecule, causing it to lose its function.[\[9\]](#) The degradation pathway often involves conversion to inosine and then to hypoxanthine.[\[10\]](#)[\[11\]](#)

Q4: What are the primary degradation products of Disodium 5'-inosinate?

A4: The primary degradation of Disodium 5'-inosinate (IMP) is a dephosphorylation reaction, catalyzed by enzymes like 5'-nucleotidase, which converts it to inosine.[\[11\]](#) Inosine can be further broken down into hypoxanthine and ribose-1-phosphate.[\[10\]](#)[\[12\]](#)







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